

# 2-Bromo-4-iodophenol molecular weight and formula

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## Compound of Interest

Compound Name: **2-Bromo-4-iodophenol**

Cat. No.: **B155161**

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## Technical Data Sheet: 2-Bromo-4-iodophenol

### Introduction

This document provides a concise technical overview of the physicochemical properties of **2-Bromo-4-iodophenol**, a halogenated phenol derivative. The information presented is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. **2-Bromo-4-iodophenol** serves as a reactant in the synthesis of various organic compounds, including tetracyclic chromeno-indoles<sup>[1][2]</sup>.

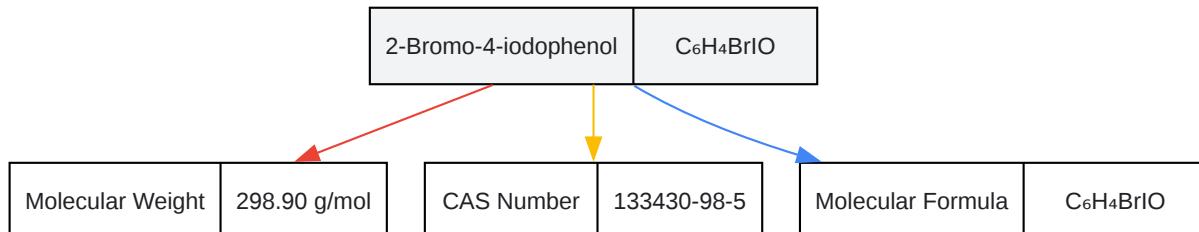
## Physicochemical Properties

The fundamental molecular and physical properties of **2-Bromo-4-iodophenol** are summarized in the table below. This data is critical for its application in experimental research and synthetic processes.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrIO <sup>[3][4][5]</sup>
Molecular Weight	298.90 g/mol <sup>[3][5]</sup>
Exact Mass	297.849023 g/mol <sup>[3][4]</sup>
CAS Number	133430-98-5 <sup>[1][3][5][6]</sup>
IUPAC Name	2-bromo-4-iodophenol <sup>[3]</sup>
Melting Point	51 °C <sup>[2][6]</sup>
Boiling Point	280.0 ± 30.0 °C at 760 mmHg <sup>[2][6]</sup>
Density	~2.4 g/cm <sup>3</sup> <sup>[2][6]</sup>

## Structural and Relational Overview

The following diagram illustrates the key identifiers and properties associated with **2-Bromo-4-iodophenol**.



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## References

- 1. 2-Bromo-4-iodophenol | 133430-98-5 [chemicalbook.com]
- 2. 2-Bromo-4-iodophenol price,buy 2-Bromo-4-iodophenol - chemicalbook [chemicalbook.com]
- 3. 2-Bromo-4-iodophenol | C6H4BrIO | CID 22160860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. scbt.com [scbt.com]
- 6. 2-bromo-4-iodophenol Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]
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